

Application Notes and Protocols for NSC232003: A UHRF1 Inhibitor

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Compound of Interest

Compound Name: NSC232003

Cat. No.: B10800919

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Introduction

NSC232003 is a potent, cell-permeable small molecule inhibitor of Ubiquitin-like with PHD and RING Finger domains 1 (UHRF1).^{[1][2]} UHRF1 is a crucial epigenetic regulator, often overexpressed in various cancers, that plays a key role in maintaining DNA methylation patterns and silencing tumor suppressor genes.^{[3][4][5]} **NSC232003** exerts its effects by targeting the SET and RING Associated (SRA) domain of UHRF1, thereby disrupting its interaction with DNA methyltransferase 1 (DNMT1). This interference leads to a reduction in DNA methylation, making **NSC232003** a valuable tool for studying epigenetic regulation and a potential candidate for anti-cancer drug development.

These application notes provide detailed protocols for key experiments utilizing **NSC232003** to investigate its effects on cellular processes.

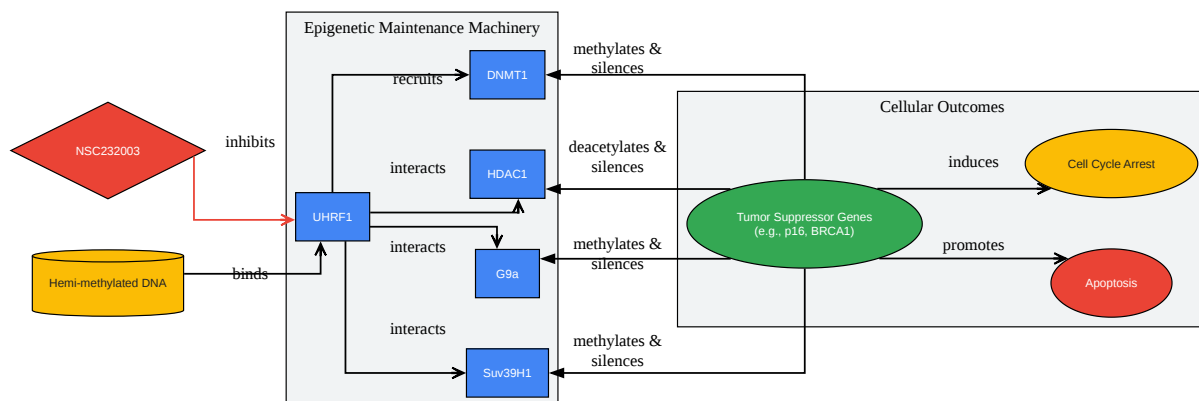
Mechanism of Action

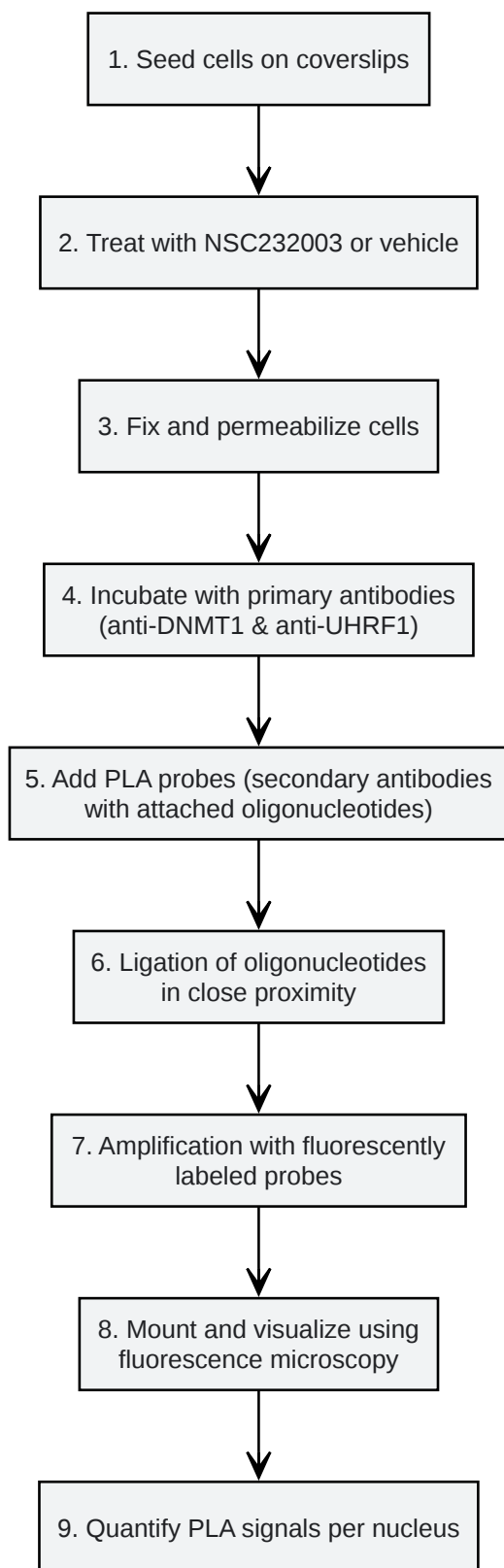
NSC232003 functions by fitting into the 5-methylcytosine (5mC) binding pocket of the UHRF1 SRA domain. This binding event competitively inhibits the recognition of hemi-methylated DNA

by UHRF1, a critical step for the recruitment of DNMT1 to replication forks. The subsequent disruption of the UHRF1/DNMT1 interaction leads to a global decrease in DNA methylation.

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **NSC232003**. UHRF1 is a central node in the epigenetic machinery, interacting with various proteins to maintain gene silencing. By inhibiting the UHRF1-DNMT1 interaction, **NSC232003** initiates a cascade of events that can lead to the reactivation of tumor suppressor genes and the induction of apoptosis.





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References

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